

Sulfaguanidine structural formula and molecular weight

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Compound of Interest

Compound Name: Sulfaguanidine

Cat. No.: B1359074

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Sulfaguanidine: A Technical Overview for Researchers

For Immediate Release

This whitepaper provides a detailed technical overview of **sulfaguanidine**, a sulfonamide antibiotic primarily used in veterinary medicine. The document is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its chemical properties, mechanism of action, and relevant experimental workflows.

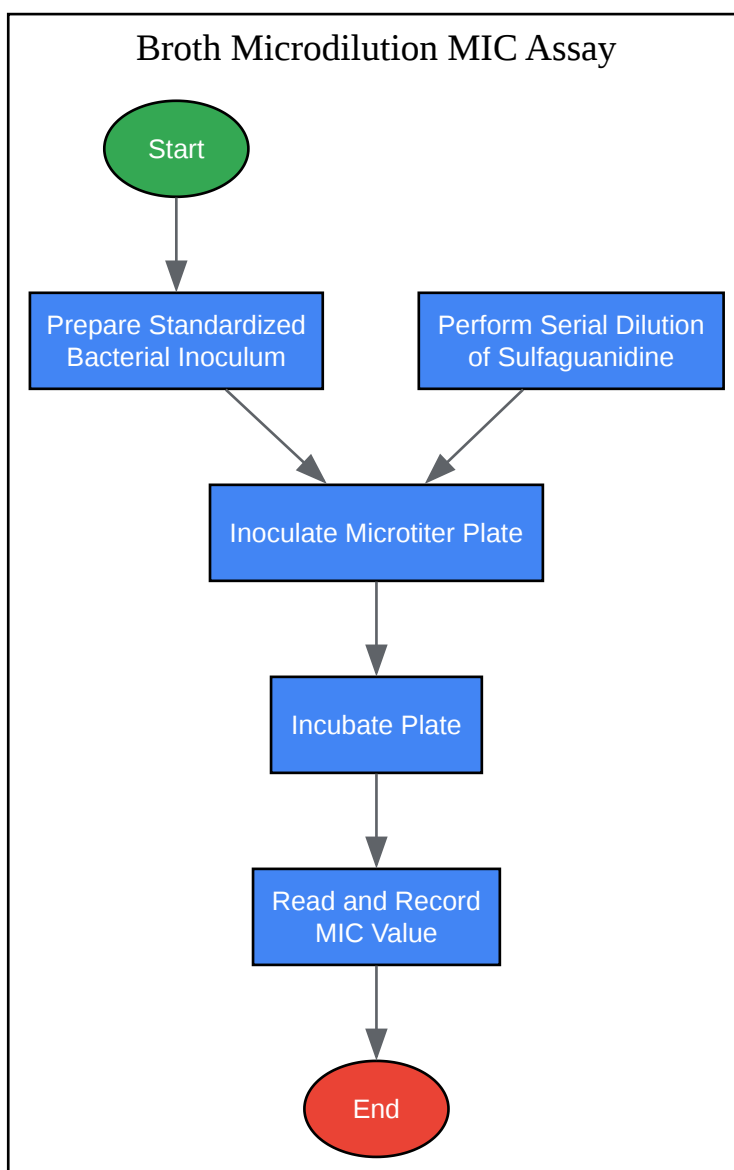
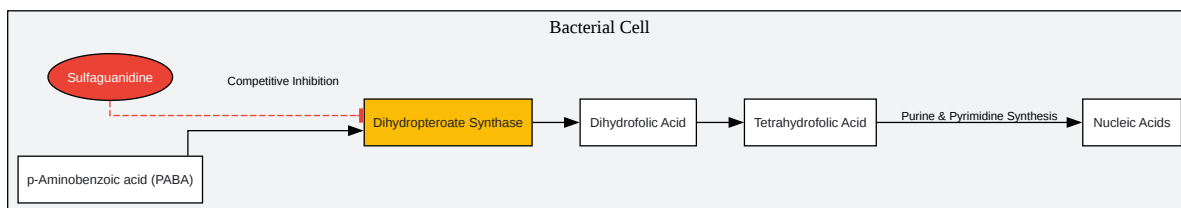
Core Compound Characteristics

Sulfaguanidine (IUPAC name: 4-Amino-N-[amino(imino)methyl]benzenesulfonamide) is a synthetic antimicrobial agent.^[1] Its key quantitative and qualitative properties are summarized below.

Property	Value	Source
Molecular Formula	C7H10N4O2S	[2] [3]
Molecular Weight	214.24 g/mol	[2]
CAS Number	57-67-0	[1] [2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	190-193 °C	[1] [2]
Solubility	Slightly soluble in water, soluble in dilute mineral acids	[2]

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfaguanidine exerts its bacteriostatic effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).[\[2\]](#) This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the production of nucleic acids and certain amino acids in bacteria. By mimicking the natural substrate, para-aminobenzoic acid (PABA), **sulfaguanidine** blocks the bacterial folic acid synthesis pathway, thereby inhibiting bacterial growth and reproduction.



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References

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